

# Proper Disposal of DBPR112: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DBPR112

Cat. No.: B606981

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**For Immediate Implementation:** This document provides essential safety and logistical information for the proper disposal of **DBPR112** (also known as Gozanertinib), a potent EGFR inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. Researchers, scientists, and drug development professionals must familiarize themselves with these guidelines before handling or disposing of this compound.

**DBPR112** is classified as a hazardous substance, demonstrating acute oral toxicity, skin and eye irritation, and respiratory tract irritation. Therefore, it must be handled with care, and all waste generated must be treated as hazardous chemical waste.

## Personal Protective Equipment (PPE) and Handling

Before beginning any procedure involving **DBPR112**, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This is the first line of defense in preventing exposure.

PPE Component	Specification
Gloves	Double-gloving with chemotherapy-rated nitrile gloves is required.
Eye Protection	Chemical safety goggles or a face shield must be worn.
Lab Coat	A disposable, fluid-resistant lab coat is mandatory.
Respiratory	A NIOSH-approved respirator is recommended, especially when handling the solid form or creating solutions.

#### Handling Precautions:

- Always handle **DBPR112** in a designated area, such as a chemical fume hood, to avoid inhalation of dust or aerosols.
- Avoid all direct contact with the skin, eyes, and mucous membranes.
- Do not eat, drink, or smoke in areas where **DBPR112** is handled or stored.
- Thoroughly wash hands after handling, even if gloves were worn.

## Step-by-Step Disposal Procedure

The proper disposal of **DBPR112** and all associated materials is a multi-step process that requires careful segregation and labeling of waste streams.

#### Step 1: Segregate Waste at the Source

Proper segregation is crucial to prevent accidental mixing of incompatible chemicals and to ensure that waste is handled by the appropriate disposal vendor.

- **Solid DBPR112 Waste:** This includes expired or unused neat compound, as well as grossly contaminated items such as weighing boats and spatulas. This waste must be placed in a designated, sealed, and clearly labeled hazardous waste container.

- **Liquid DBPR112 Waste:** This includes unused solutions of **DBPR112**, as well as the first rinse of any contaminated glassware. This waste must be collected in a sealed, leak-proof, and clearly labeled hazardous waste container.
- **Contaminated Sharps:** Needles, syringes, and other sharps contaminated with **DBPR112** must be placed directly into a designated, puncture-resistant sharps container that is clearly labeled as containing hazardous chemical waste.
- **Contaminated Labware and PPE:** This includes items such as pipette tips, centrifuge tubes, gloves, and disposable lab coats that have come into contact with **DBPR112**. These items should be collected in a designated hazardous waste bag or container.

### Step 2: Decontaminate Work Surfaces

All surfaces and equipment that may have come into contact with **DBPR112** must be thoroughly decontaminated.

- Prepare a decontamination solution, such as a high-pH solution or a 1:10 dilution of bleach, followed by a rinse with 70% ethanol.
- Wipe down all surfaces, including the interior of the fume hood, benchtops, and any equipment used.
- All materials used for decontamination, such as paper towels, must be disposed of as contaminated waste.

### Step 3: Package and Label Waste for Disposal

Proper packaging and labeling are essential for the safe transport and disposal of hazardous waste.

- Ensure all waste containers are securely sealed to prevent leaks or spills.
- Label each container with a hazardous waste tag that includes the following information:
  - The words "Hazardous Waste"
  - The full chemical name: **DBPR112** (Gozanertinib)

- The specific hazards (e.g., Toxic, Irritant)
- The date the waste was first added to the container
- The name and contact information of the generating laboratory

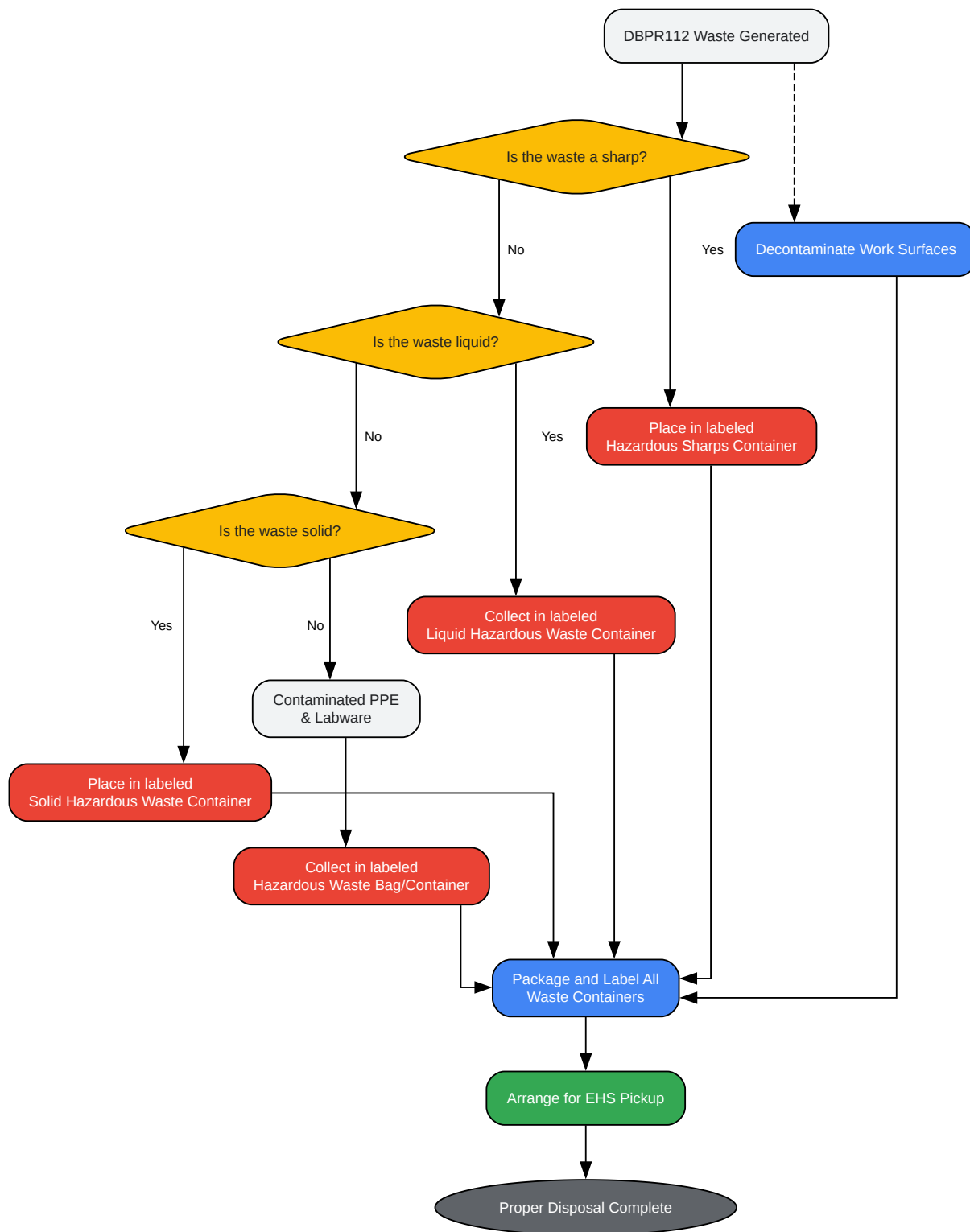
#### Step 4: Arrange for Professional Disposal

Hazardous chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.

- Contact your EHS office to schedule a pickup of the properly packaged and labeled waste.
- Do not dispose of any **DBPR112** waste down the drain or in the regular trash.

## DBPR112 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DBPR112** and associated materials.



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Caption: Workflow for the safe disposal of **DBPR112** waste.

By adhering to these procedures, you contribute to a safe laboratory environment and ensure the responsible management of hazardous chemical waste. Always consult your institution's specific guidelines and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive information.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)